

Introduction: The Rise of a Privileged Three-Dimensional Scaffold

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Compound of Interest

Compound Name: *Tert-butyl 5-oxo-1,6-diazaspiro[3.4]octane-1-carboxylate*

CAS No.: *1049730-83-7*

Cat. No.: *B1393309*

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In the landscape of modern medicinal chemistry, the pursuit of novel molecular architectures that offer superior pharmacological properties is relentless. Among these, spirocyclic systems have garnered significant attention for their ability to confer conformational rigidity and provide a three-dimensional (3D) vectoral array for substituent placement. The diazaspiro[3.4]octane scaffold, in particular, has emerged as a "rising star" and a privileged structure.^{[1][2][3]} Its inherent rigidity, high fraction of sp³-hybridized carbons (F_{sp3}), and synthetic tractability make it an exceptional framework for designing potent and selective ligands for a diverse range of biological targets.^{[1][4]}

This guide, intended for researchers, medicinal chemists, and drug development professionals, provides a comprehensive overview of the diazaspiro[3.4]octane core. We will delve into its chemical foundation, explore the breadth of its known in vitro biological activities, and provide detailed, field-proven protocols for its evaluation. The narrative is designed to not only present data but to explain the causality behind experimental choices, reflecting the perspective of a senior application scientist. Unlike planar, sp²-rich molecules, the 3D nature of the diazaspiro[3.4]octane scaffold allows for exploration of chemical space that can lead to

improved physicochemical properties, such as solubility, which are often associated with better drug metabolism and pharmacokinetic (DMPK) profiles.^[4] Furthermore, its role as a bioisosteric replacement for more flexible moieties like piperazine has proven effective in enhancing target affinity and optimizing drug candidates.^{[5][6]}

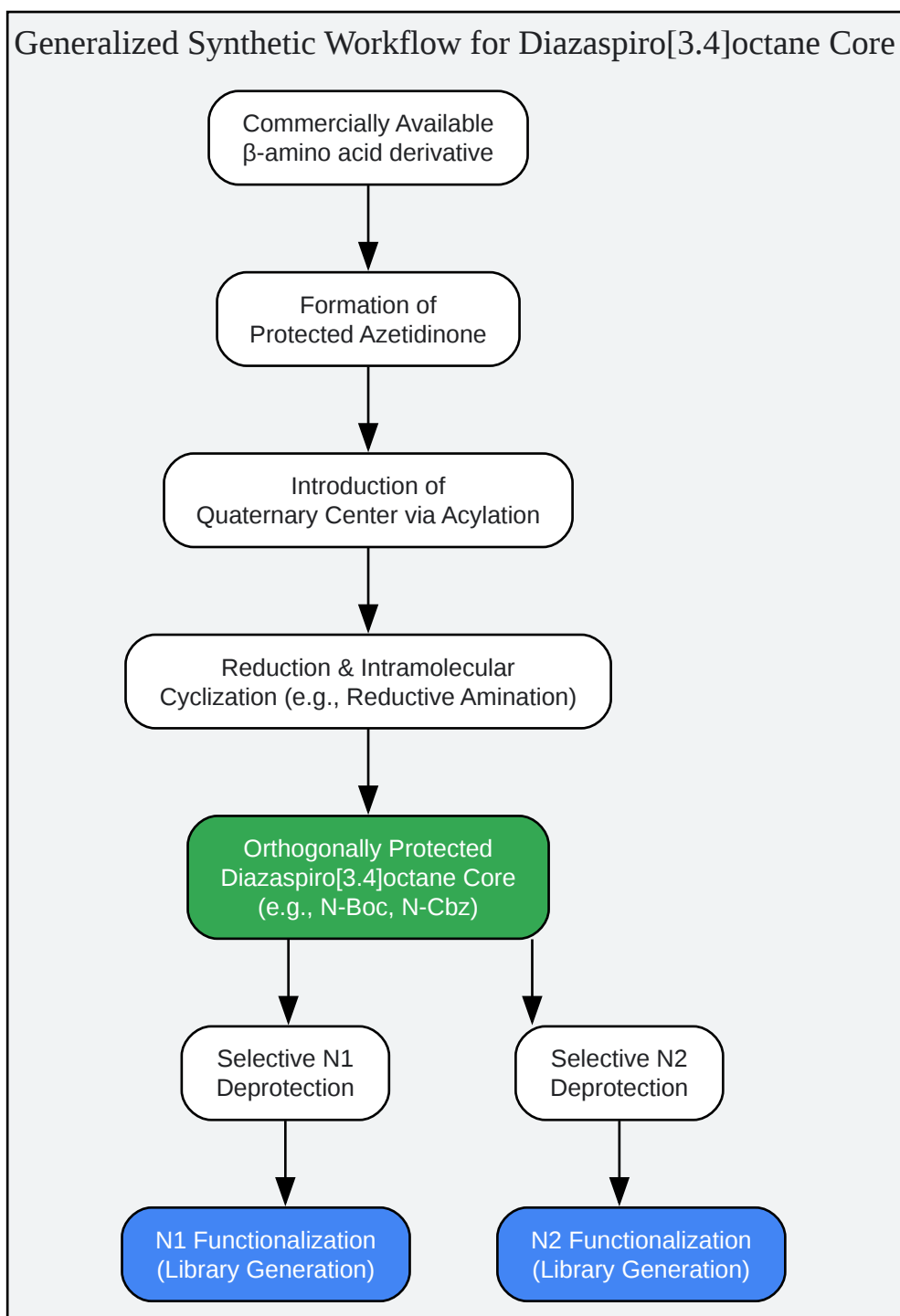
Chapter 1: The Chemical Foundation - Enabling Biological Exploration

The successful application of any scaffold in a drug discovery campaign is contingent upon robust and flexible synthetic routes. The ability to efficiently generate analogues with diverse substituents is paramount for establishing a clear Structure-Activity Relationship (SAR). The diazaspiro[3.4]octane core benefits from well-established synthetic protocols that allow for such exploration.

A cornerstone of this synthetic versatility is the use of orthogonal protecting groups, such as Boc (tert-butyloxycarbonyl) and Cbz (carboxybenzyl). This strategy is critical as it permits the selective deprotection and subsequent functionalization of either nitrogen atom within the diaspiro core.^[1] This control is not merely a matter of convenience; it is the fundamental enabler for a systematic SAR investigation, allowing chemists to precisely probe how substitutions at each position impact biological activity.

Generalized Synthetic Workflow

The synthesis often begins with commercially available materials and proceeds through a multi-step sequence involving the formation of an azetidine ring followed by the construction of the adjoining pyrrolidine ring.^[1]



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Caption: Generalized workflow for synthesizing and functionalizing the diazaspiro[3.4]octane core.

Recent advancements have also introduced novel methods, such as the scandium-catalyzed spirocyclization of bicyclo[1.1.0]butanes, which provides access to previously inaccessible 6,7-diazaspiro[3.4]octane frameworks, further expanding the chemical space available for drug discovery.^[7]

Chapter 2: A Scaffold for Diverse Targets - Key Biological Activities

The unique 3D structure of the diazaspiro[3.4]octane scaffold has been successfully leveraged across multiple therapeutic areas, demonstrating its versatility.

Anti-infective Agents

One of the most significant applications of this scaffold is in the development of novel antimalarials. A series of 1,6-diazaspiro[3.4]octane derivatives, identified from a whole-cell high-throughput screen against *Plasmodium falciparum*, has demonstrated potent activity against multiple stages of the parasite's lifecycle.^{[1][4][8]} This multi-stage activity is a highly desirable attribute for an antimalarial drug, as it can potentially provide a symptomatic cure (by killing asexual blood stages), prevent transmission (by killing gametocytes), and offer prophylactic protection.

SAR studies have led to compounds with low nanomolar potency against asexual blood stages, coupled with strong gametocyte-sterilizing properties that translate to transmission-blocking activity in the gold-standard Standard Membrane Feeding Assay (SMFA).^{[8][9]} Mechanistic investigations have implicated the *P. falciparum* cyclic amine resistance locus (PfCARL) in the mode of resistance, providing valuable insights for future drug design.^{[8][9]}

Table 1: In Vitro Antimalarial Activity of Representative Diazaspiro[3.4]octane Analogues

Compound ID	Asexual Blood Stage Activity (PfNF54 IC50, nM)	Gametocyte Viability (IC50, nM)	Reference
Hit 1	< 50	Not Reported	[4][8]
Hit 2	< 50	Not Reported	[4][8]

| Optimized Lead | Low Nanomolar (<50 nM) | Strong Sterilizing Properties [\[\[9\]\[10\]](#) |

The 2,6-diazaspiro[3.4]octane core has been instrumental in the development of remarkably potent antitubercular agents.[\[2\]\[3\]](#) By conjugating the scaffold with a 5-nitrofuranyl moiety—a known pro-drug class that is reductively activated by bacterial enzymes into lethal reactive species—researchers identified a lead compound with a minimal inhibitory concentration (MIC) of just 0.016 µg/mL against Mycobacterium tuberculosis H37Rv.[\[2\]\[3\]\[11\]](#) This demonstrates that the spirocyclic core can serve as an ideal framework for positioning pharmacophores to achieve exceptional potency.

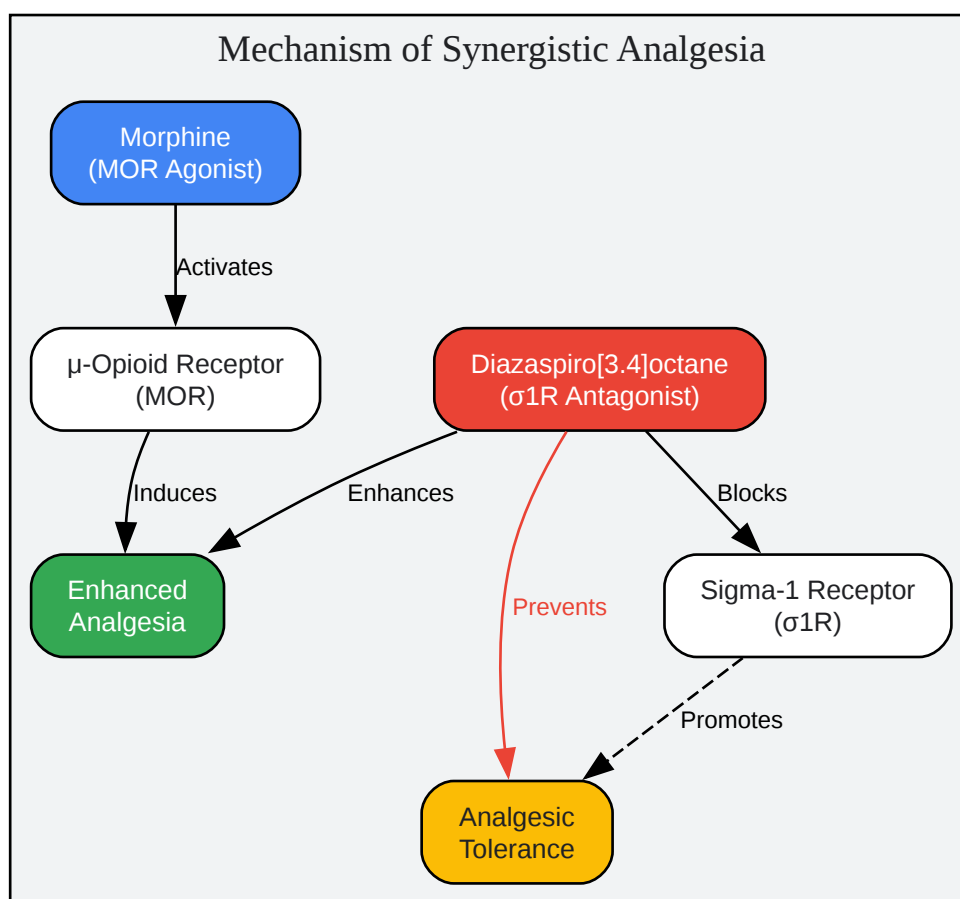
Table 2: In Vitro Antitubercular Activity of Nitrofuranyl-Diazaspiro[3.4]octane Derivatives

Compound ID	R Group	Yield (%)	MIC (µg/mL) vs. M. tuberculosis H37Rv	Reference
17	5-methyl-1H-imidazol-2-yl	56	0.016	[2][3]
5a	Isobutylcarbamo yl	56	25	[2][3]
5b	Isobutyl	56	50	[2][3]

| 5c | Cyclopropylmethyl | 48 | 100 [\[\[2\]\[3\]](#) |

Central Nervous System (CNS) Activity

The sigma-1 receptor (σ 1R) is a promising therapeutic target for pain management, particularly for overcoming opioid-induced analgesic tolerance.[\[12\]](#) Based on the co-crystal structure of σ 1R, a series of antagonists featuring a 2,6-diazaspiro[3.4]octan-7-one scaffold were designed and synthesized.[\[12\]](#) In vitro and in vivo studies confirmed that the lead compound, 32, is a potent σ 1R antagonist that significantly enhances the antinociceptive effect of morphine and rescues morphine tolerance.[\[12\]](#) This highlights the scaffold's utility in creating structurally precise ligands for challenging CNS targets.



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Caption: Synergistic action of $\sigma 1R$ antagonists with MOR agonists for pain management.

Oncology Applications

The diazaspiro[3.4]octane scaffold has also found application in oncology, serving as both a piperazine bioisostere and a core for novel inhibitors.

- **PARP Inhibition:** In an effort to discover novel poly (ADP-ribose) polymerase (PARP) inhibitors, diazaspiro cores were examined as structural surrogates for the piperazine ring in the olaparib framework. This work demonstrated that the spiro-core could act as a viable replacement, with one analogue achieving an IC₅₀ value of 12.6 nM against PARP-1.[6]
- **Protein-Protein Interaction (PPI) Inhibition:** The scaffold has been incorporated into inhibitors of the menin-MLL1 interaction, a key target in certain types of leukemia.[2][3]

- Kinase Inhibition: Derivatives have been reported as modulators of MAP and PI3K signaling pathways, as well as inhibitors of cyclin-dependent kinase 2 (CDK2), highlighting a broad utility in targeting cancer-related enzymes.[\[2\]](#)[\[3\]](#)[\[13\]](#)

Chapter 3: In Vitro Methodologies - A Practical Guide

A robust and reproducible in vitro assay is the cornerstone of any successful hit-to-lead campaign. This section provides validated, step-by-step protocols for assessing the key biological activities discussed.

Protocol: Asexual Blood-Stage Antimalarial Assay

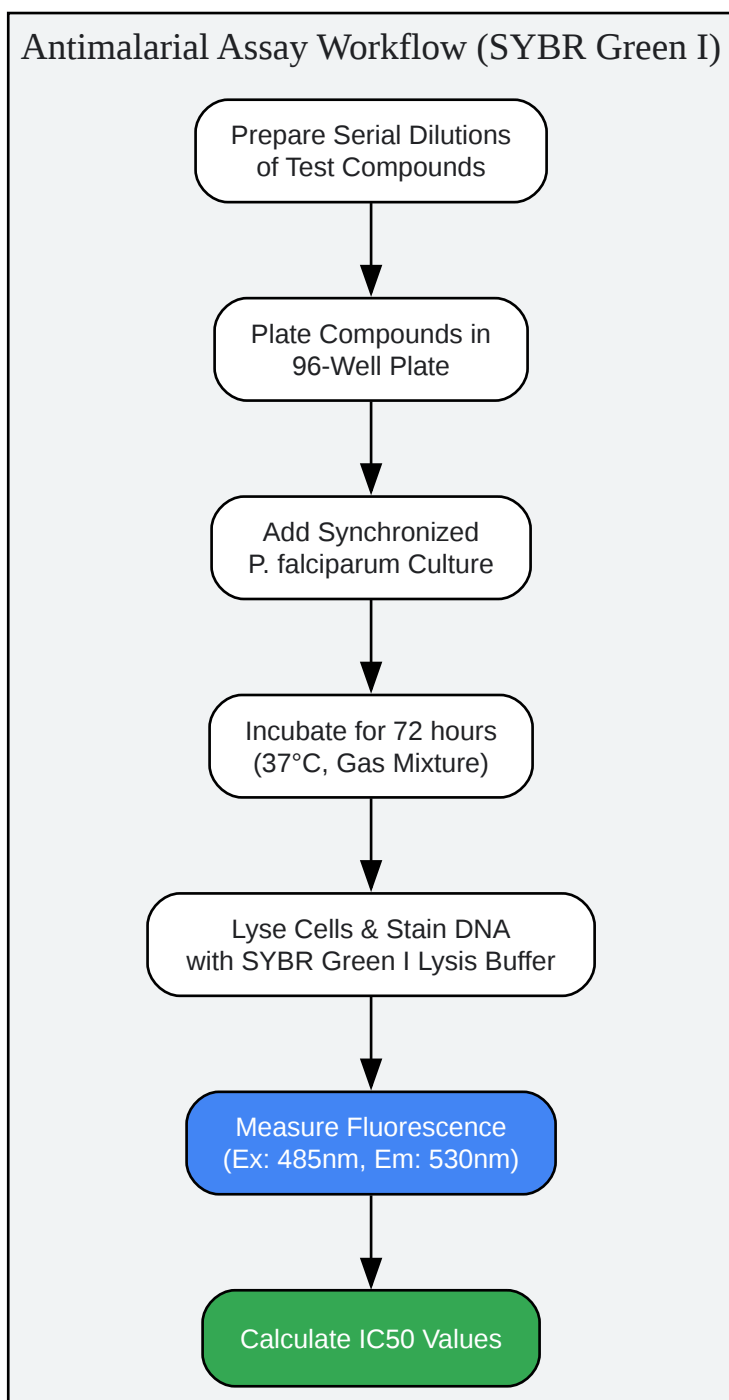
This protocol is based on the widely used SYBR Green I fluorescence method to quantify parasite proliferation. The choice of this method is driven by its high throughput, sensitivity, and cost-effectiveness compared to traditional microscopic counting.

Principle: SYBR Green I is a fluorescent dye that intercalates with double-stranded DNA. In a synchronized culture of red blood cells infected with *P. falciparum*, the increase in fluorescence over a 72-hour period is directly proportional to parasite replication.

Step-by-Step Methodology:

- Compound Preparation: Serially dilute test compounds in an appropriate solvent (e.g., DMSO) and then in culture medium to achieve the final desired concentrations. Ensure the final DMSO concentration is non-toxic to the parasites (typically $\leq 0.5\%$).
- Parasite Culture: Maintain a synchronized culture of *P. falciparum* (e.g., NF54 strain) in human O+ red blood cells at 2% hematocrit and 1% parasitemia.
- Assay Plating: In a 96-well black, clear-bottom plate, add 100 μL of the parasite culture to wells containing 100 μL of the serially diluted compounds. Include positive (e.g., Artemisinin) and negative (vehicle control) controls.
- Incubation: Incubate the plates for 72 hours under standard parasite culture conditions (37°C, 5% CO₂, 5% O₂).

- **Lysis and Staining:** Prepare a lysis buffer containing 20 mM Tris-HCl, 5 mM EDTA, 0.008% saponin, 0.08% Triton X-100, and 1X SYBR Green I dye. Add 100 μ L of this buffer to each well.
- **Reading:** Incubate the plates in the dark at room temperature for 1 hour. Measure the fluorescence using a microplate reader with excitation at $\sim$ 485 nm and emission at $\sim$ 530 nm.
- **Data Analysis:** Subtract background fluorescence (uninfected red blood cells) and normalize the data to the vehicle control. Calculate IC50 values by fitting the dose-response data to a four-parameter logistic equation.



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Caption: Workflow for the SYBR Green I-based antimalarial assay.

Protocol: Antitubercular Resazurin Microtiter Assay (REMA)

The REMA assay is a colorimetric/fluorometric method used to determine the MIC of compounds against *M. tuberculosis*. Its selection is based on its reliability, speed, and safety compared to radiometric methods.[\[3\]](#)

Principle: Resazurin (a blue, non-fluorescent dye) is metabolically reduced by viable bacterial cells to resorufin (a pink, highly fluorescent compound). The color change provides a visual readout of bacterial growth inhibition.

Step-by-Step Methodology:

- **Culture Preparation:** Grow *M. tuberculosis* H37Rv to mid-log phase in Middlebrook 7H9 broth supplemented with OADC. Adjust the culture to a McFarland standard of 1.0 and then dilute 1:20.
- **Compound Plating:** In a 96-well plate, serially dilute test compounds in 100 μ L of 7H9 broth.
- **Inoculation:** Add 100 μ L of the prepared bacterial suspension to each well.
- **Incubation:** Seal the plates and incubate at 37°C for 7 days.
- **Staining:** Prepare a fresh solution of resazurin (0.01% w/v in water). Add 30 μ L to each well.
- **Second Incubation:** Re-incubate the plates for 24 hours at 37°C.
- **Reading and Analysis:** Assess the results visually or with a plate reader. A color change from blue to pink indicates bacterial growth. The MIC is defined as the lowest compound concentration that prevents this color change.

Protocol: Sigma-1 Receptor Radioligand Binding Assay

This protocol determines the affinity of a test compound for the σ 1R by measuring its ability to compete with a known radiolabeled ligand. This is a fundamental assay for target-based drug discovery, providing a direct measure of target engagement.

Principle: The assay measures the displacement of a high-affinity radioligand (e.g., -pentazocine) from the σ_1R by a non-labeled test compound. The amount of bound radioactivity is inversely proportional to the affinity of the test compound.

Step-by-Step Methodology:

- **Receptor Preparation:** Prepare cell membrane homogenates from a source rich in σ_1R (e.g., guinea pig brain or a recombinant cell line). Determine the protein concentration using a standard method (e.g., Bradford assay).
- **Assay Buffer:** Use a suitable buffer, such as 50 mM Tris-HCl, pH 7.4.
- **Reaction Mixture:** In a 96-well plate or microcentrifuge tubes, combine:
 - The membrane preparation (e.g., 50-100 μ g protein).
 - The radioligand at a concentration near its K_d (e.g., 1-2 nM -pentazocine).
 - A range of concentrations of the test compound.
- **Controls:**
 - **Total Binding:** Reaction mixture without any test compound.
 - **Non-specific Binding (NSB):** Reaction mixture with a high concentration of a known, non-labeled σ_1R ligand (e.g., 10 μ M haloperidol) to saturate all specific binding sites.
- **Incubation:** Incubate the mixture at a specified temperature (e.g., 37°C) for a set time (e.g., 90 minutes) to reach equilibrium.
- **Harvesting:** Rapidly terminate the reaction by vacuum filtration through glass fiber filters (e.g., GF/B), trapping the membrane-bound radioligand. Wash the filters quickly with ice-cold assay buffer to remove unbound radioactivity.
- **Quantification:** Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
- **Data Analysis:**

- Calculate Specific Binding = Total Binding - NSB.
- Determine the percent inhibition caused by the test compound at each concentration.
- Calculate the IC₅₀ from the dose-response curve and then convert it to an affinity constant (K_i) using the Cheng-Prusoff equation.

Conclusion and Future Outlook

The diazaspiro[3.4]octane scaffold has firmly established itself as a versatile and privileged structure in contemporary drug discovery. Its inherent three-dimensionality provides a distinct advantage over flatter, more traditional heterocyclic cores, enabling the design of ligands with improved potency, selectivity, and pharmacokinetic properties. The breadth of biological activities—spanning anti-infectives, CNS disorders, and oncology—underscores its wide-ranging applicability.^{[1][2][12]} As synthetic methodologies continue to evolve, providing access to even greater structural diversity, the potential for discovering novel therapeutics based on the diazaspiro[3.4]octane core will undoubtedly continue to expand. This guide serves as a foundational resource for scientists looking to harness the power of this remarkable scaffold in their own research endeavors.

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